

T-1840383: Application Notes and Protocols for Gastric Cancer Research

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Compound of Interest

Compound Name: T-1840383

Cat. No.: B15496051

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For Researchers, Scientists, and Drug Development Professionals

Introduction

T-1840383 is a potent, orally bioavailable, small-molecule inhibitor targeting both the c-Met and Vascular Endothelial Growth Factor (VEGF) receptor tyrosine kinases.[1] Dysregulation of the HGF/c-Met and VEGF/VEGFR signaling pathways is a known driver in the tumorigenesis and metastatic progression of various cancers, including gastric cancer.[1][2] **T-1840383** acts as an ATP-competitive inhibitor, effectively blocking downstream signaling from these receptors.[3][4] Preclinical studies have demonstrated its anti-tumor activity in a range of cancer models, making it a compound of significant interest for gastric cancer research and therapeutic development.[1][4][5]

Mechanism of Action

T-1840383 exerts its anti-cancer effects through the dual inhibition of c-Met and VEGFRs. This leads to:

- **Inhibition of Tumor Cell Proliferation:** By blocking the constitutively activated c-Met phosphorylation in cancer cells with c-Met amplification, **T-1840383** directly hinders tumor

cell growth.[1]

- Suppression of Angiogenesis: The compound potently blocks VEGF-dependent proliferation and capillary tube formation of endothelial cells, thereby inhibiting the formation of new blood vessels that supply tumors.[1]
- Inhibition of Metastasis: **T-1840383** has been shown to inhibit HGF-induced cell scattering and invasion, key processes in cancer metastasis.[5]

This dual mechanism of targeting both the tumor cells directly and their vascular supply suggests a comprehensive approach to cancer therapy.[1]

Data Presentation

In Vitro Kinase Inhibitory Activity of T-1840383

Kinase Target	IC50 (nmol/L)
c-Met	1.9
VEGFR1	7.7
VEGFR2	2.2
VEGFR3	5.5

Source: MedChemExpress[3]

In Vitro Cellular Activity of T-1840383

Cell Line	Cancer Type	Assay	IC50 (nmol/L)
MKN-45	Gastric Cancer	Cell Proliferation	11
SNU-5	Gastric Cancer	Cell Proliferation	14
A549	Lung Carcinoma	HGF-induced c-Met Phos.	3.2
HUVEC	Endothelial Cells	VEGF-induced VEGFR-2 Phos.	0.8
HUVEC	Endothelial Cells	VEGF-induced Proliferation	1.0

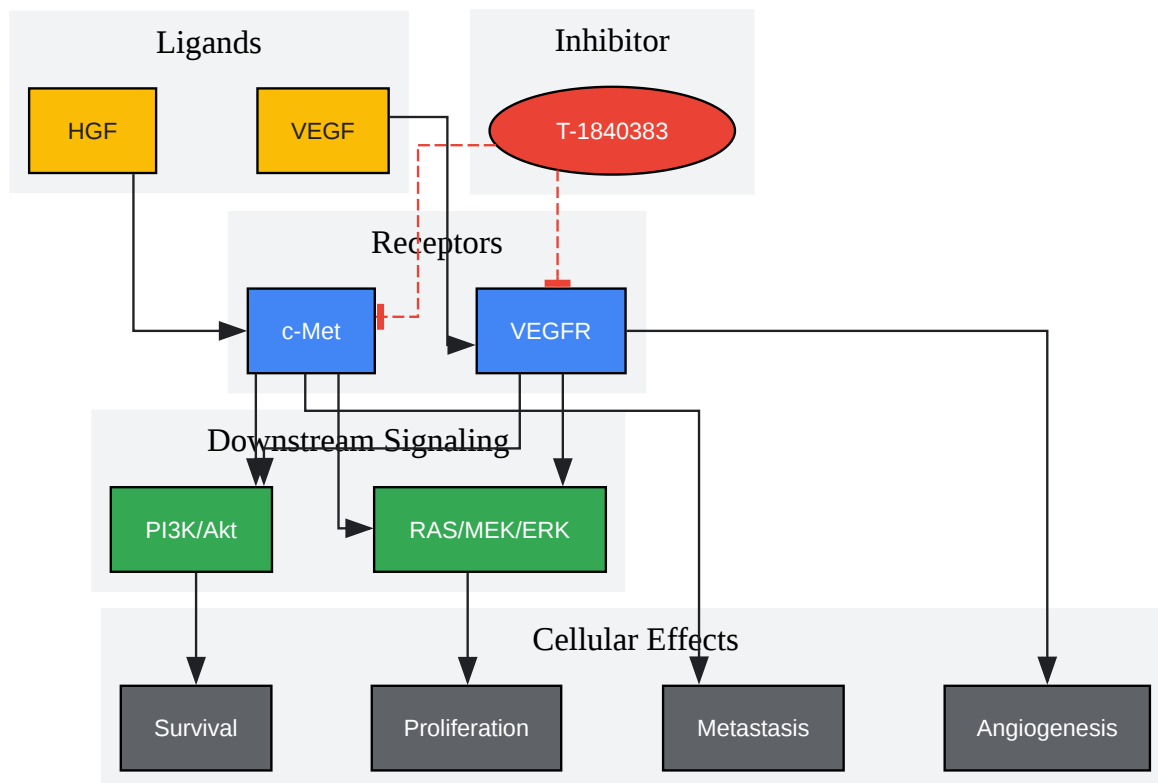
Source: Awazu et al., Mol Cancer Ther, 2013

In Vivo Anti-Tumor Efficacy of T-1840383 in Gastric Cancer Xenograft Model

Model	Treatment Group (Oral Administration)	Tumor Growth Inhibition (%)
MKN-45 (Subcutaneous Xenograft)	30 mg/kg, once daily	85
NUGC-4 (Peritoneal Dissemination)	30 mg/kg, once daily	Significantly prolonged survival

Source: Awazu et al., Mol Cancer Ther, 2013

Signaling Pathway



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Caption: **T-1840383** inhibits c-Met and VEGFR signaling pathways.

Experimental Protocols

Western Blotting for Phospho-c-Met and Phospho-VEGFR-2

Objective: To determine the inhibitory effect of **T-1840383** on HGF-induced c-Met phosphorylation and VEGF-induced VEGFR-2 phosphorylation.

Materials:

- Gastric cancer cell lines (e.g., MKN-45) or endothelial cells (e.g., HUVEC)
- Cell culture medium and supplements

- **T-1840383**

- Recombinant human HGF or VEGF
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% BSA in TBST)
- Primary antibodies: anti-phospho-c-Met, anti-total-c-Met, anti-phospho-VEGFR-2, anti-total-VEGFR-2, anti-beta-actin
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate

Procedure:

- Seed cells in 6-well plates and grow to 70-80% confluency.
- Starve cells in serum-free medium for 24 hours.
- Pre-treat cells with varying concentrations of **T-1840383** for 1-2 hours.
- Stimulate cells with HGF (e.g., 50 ng/mL) or VEGF (e.g., 20 ng/mL) for 10-15 minutes.
- Wash cells with ice-cold PBS and lyse with lysis buffer.
- Determine protein concentration using the BCA assay.
- Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.

- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Wash the membrane again and detect the signal using an ECL substrate and an imaging system.

Cell Proliferation Assay

Objective: To assess the effect of **T-1840383** on the proliferation of gastric cancer cells.

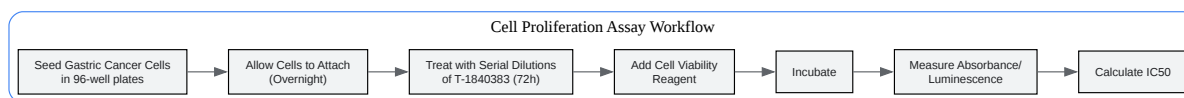
Materials:

- Gastric cancer cell lines (e.g., MKN-45, SNU-5)
- 96-well plates
- Cell culture medium and supplements
- **T-1840383**
- Cell viability reagent (e.g., CellTiter-Glo®, MTS, or XTT)

Procedure:

- Seed cells in 96-well plates at a density of 3,000-5,000 cells per well.
- Allow cells to attach overnight.
- Treat cells with a serial dilution of **T-1840383** for 72 hours.
- Add the cell viability reagent to each well according to the manufacturer's instructions.
- Incubate for the recommended time.
- Measure the absorbance or luminescence using a plate reader.

- Calculate the IC₅₀ value by plotting the percentage of cell viability against the log concentration of **T-1840383**.



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Caption: Workflow for the cell proliferation assay.

In Vivo Tumor Xenograft Study

Objective: To evaluate the in vivo anti-tumor efficacy of **T-1840383** in a gastric cancer xenograft model.

Materials:

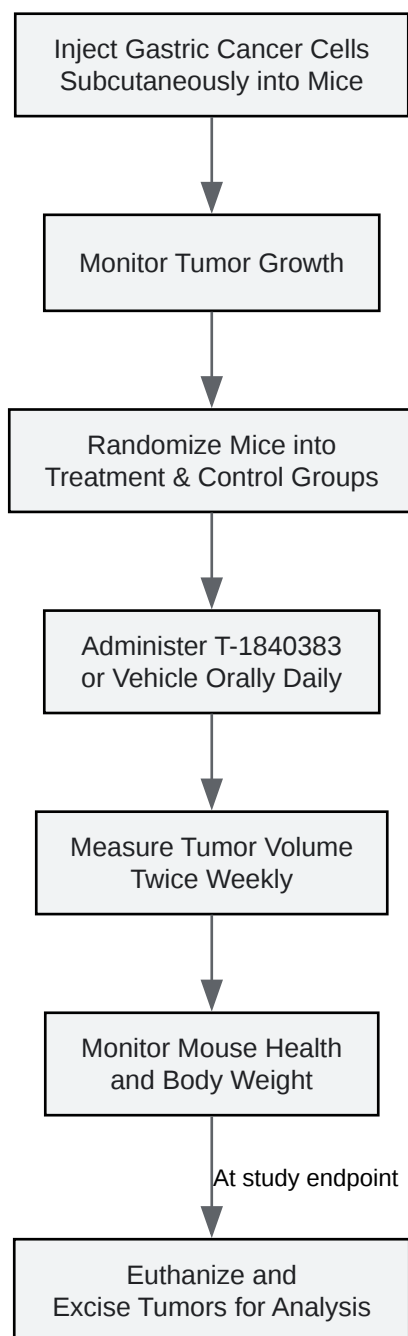
- Immunocompromised mice (e.g., BALB/c nude mice)
- Gastric cancer cells (e.g., MKN-45)
- Matrigel (optional)
- **T-1840383**
- Vehicle control (e.g., 0.5% methylcellulose)
- Calipers for tumor measurement

Procedure:

- Subcutaneously inject a suspension of gastric cancer cells (e.g., 5×10^6 cells in 100 μ L PBS, with or without Matrigel) into the flank of each mouse.

- Monitor tumor growth. When tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- Administer **T-1840383** (e.g., 30 mg/kg) or vehicle orally once daily.
- Measure tumor volume with calipers twice weekly using the formula: (Length x Width²) / 2.
- Monitor the body weight and general health of the mice.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., immunohistochemistry for p-c-Met, CD31).

In Vivo Xenograft Study Workflow



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Caption: Workflow for an in vivo gastric cancer xenograft study.

Conclusion

T-1840383 represents a promising therapeutic agent for gastric cancer by simultaneously targeting key pathways involved in tumor growth, angiogenesis, and metastasis. The provided data and protocols offer a foundation for further investigation into the efficacy and mechanisms of **T-1840383** in preclinical and potentially clinical settings for gastric cancer.

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